

Technical Sourcing & Validation Guide: 3-(Pentylamino)benzonitrile

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Compound of Interest

Compound Name: 3-(Pentylamino)benzonitrile

Cat. No.: B13267038

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Executive Summary

Target Molecule: **3-(Pentylamino)benzonitrile** (m-pentylaminobenzonitrile) Primary Application: Intermediate for liquid crystalline materials, nonlinear optical chromophores, and pharmaceutical SAR (Structure-Activity Relationship) studies targeting kinase inhibition. Supply Chain Status: Non-Catalog / Custom Synthesis Required.

Unlike its para-substituted counterparts used extensively in commercial liquid crystals, the meta-isomer (3-pentylaminobenzonitrile) is a niche structural motif. It is rarely available as an off-the-shelf stock item (Tier 1 vendors). Researchers must adopt a "Make or Custom-Buy" strategy.

This guide provides the technical roadmap for sourcing this compound through custom synthesis partners or generating it in-house using validated protocols.

Part 1: Sourcing Strategy & Vendor Landscape

Since direct stock is unavailable, you must source via two pathways: Custom Synthesis Service or Precursor Acquisition for in-house production.

A. Custom Synthesis Partners (Outsourced)

For high-purity (>98%) requirements without internal synthesis bandwidth, engage these verified CROs (Contract Research Organizations) capable of aromatic amination chemistry.

Vendor Tier	Recommended Partners	Capability Focus	Lead Time (Est.)
Tier 1 (Global)	WuXi AppTec, Curia (formerly AMRI)	GMP-grade scale-up; validated analytical packages.	4-6 Weeks
Tier 2 (Agile)	Enamine, Combi-Blocks	Rapid library synthesis; often have building blocks in stock.	2-4 Weeks
Aggregators	MolPort, eMolecules	Search global inventory for sporadic stock or "made-to-order" batches.	Variable

B. Precursor Sourcing (In-House Synthesis)

If synthesizing in-house, ensure high purity of the meta-substituted core to avoid regioisomer contamination.

Precursor Component	CAS No.	Recommended Vendors	Grade Requirement
3-Aminobenzonitrile	2237-30-1	Sigma-Aldrich, TCI, Oakwood	>98% (HPLC)
Valeraldehyde (Pentanal)	110-62-3	Alfa Aesar, Acros Organics	>97% (Redistilled)
1-Bromopentane	110-53-2	Combi-Blocks, Fluorochem	>98%
Sodium Triacetoxyborohydride	56553-60-7	Sigma-Aldrich	Reagent Grade

Part 2: Technical Synthesis & Validation Protocols

Mechanistic Causality

Direct alkylation of 3-aminobenzonitrile with 1-bromopentane often leads to over-alkylation (forming the tertiary amine) and requires harsh conditions that may hydrolyze the nitrile group.

The Superior Protocol: Reductive Amination.

- Why: Uses mild conditions (Room Temp), avoids over-alkylation (kinetic control), and preserves the nitrile functionality.
- Mechanism: Condensation of the aniline amine with pentanal forms a hemiaminal/imine intermediate, selectively reduced by mild hydride sources (STAB) to the secondary amine.

Experimental Protocol: Reductive Amination (Self-Validating)

Reaction: 3-Aminobenzonitrile + Pentanal + NaBH(OAc)₃ → **3-(Pentylamino)benzonitrile**

Step-by-Step Methodology:

- Imine Formation (Equilibrium Control):

- Charge a flame-dried round-bottom flask with 3-aminobenzonitrile (1.0 eq) and anhydrous DCE (1,2-Dichloroethane) [0.2 M concentration].
- Add Pentanal (1.1 eq) and Acetic Acid (1.5 eq).
- Technical Insight: Acetic acid catalyzes imine formation by protonating the carbonyl oxygen, increasing electrophilicity.
- Stir at room temperature for 30–60 minutes. Monitor by TLC (disappearance of amine).
- Selective Reduction:
 - Cool the mixture to 0°C.
 - Add Sodium Triacetoxyborohydride (STAB) (1.4 eq) portion-wise.
 - Causality: STAB is less reactive than NaBH₄; it reduces the protonated imine but not the aldehyde, preventing side-product formation (pentanol).
 - Warm to RT and stir overnight (12–16 h).
- Work-up & Purification:
 - Quench with saturated aqueous NaHCO₃ (neutralize acid).
 - Extract with DCM (x3). Wash combined organics with brine.
 - Dry over Na₂SO₄ and concentrate.
 - Purification: Flash Column Chromatography (Hexanes/EtOAc gradient). The secondary amine is less polar than the primary amine precursor.

Alternative Route: Buchwald-Hartwig Coupling

Use if reductive amination fails due to steric hindrance or electronic deactivation.

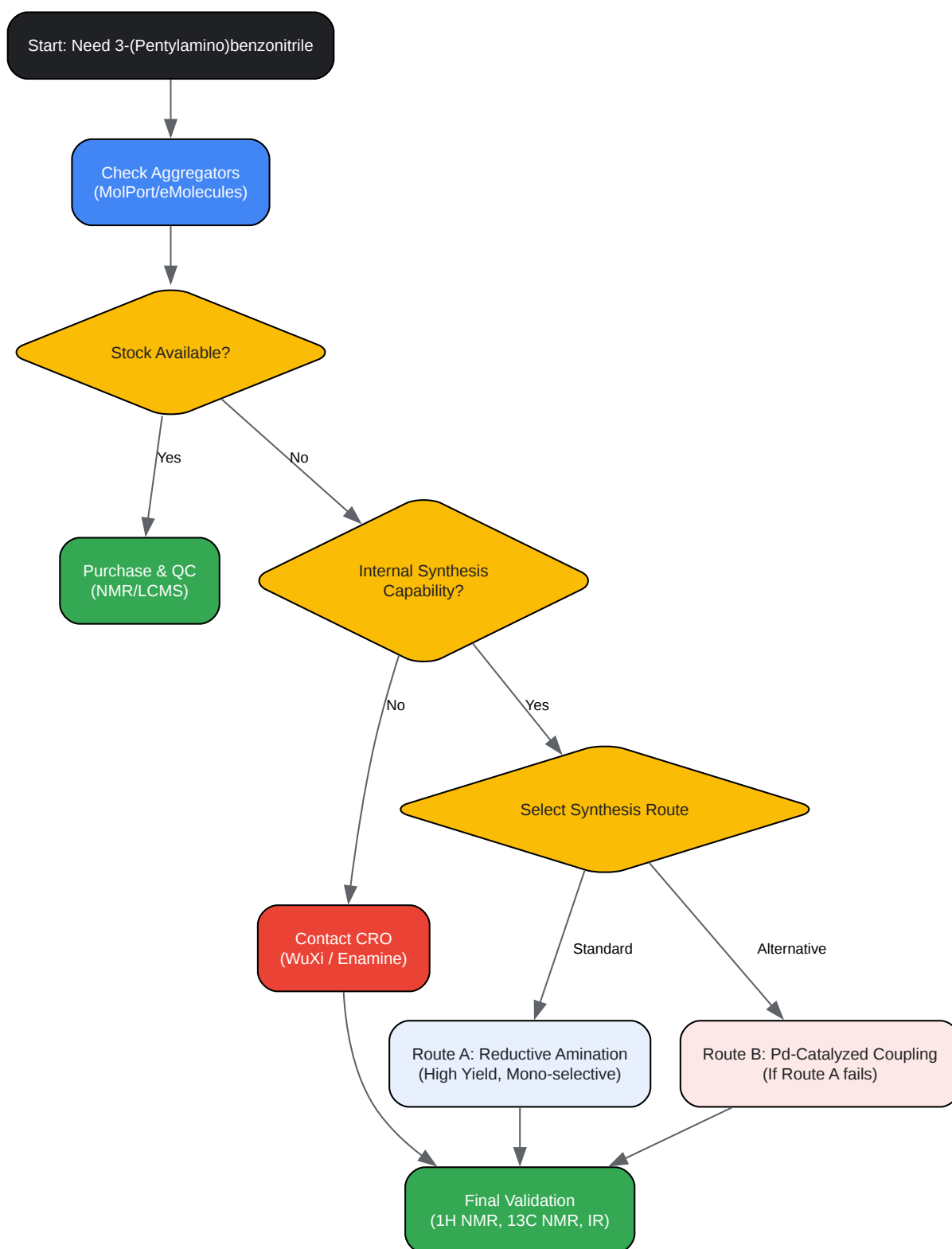
- Reagents: 3-Bromobenzonitrile + Pentylamine.
- Catalyst: Pd₂(dba)₃ + BINAP (or XPhos).

- Base: Cs₂CO₃ (anhydrous).
- Solvent: Toluene or Dioxane (100°C).

Part 3: Visualization & Logic

Workflow: Decision Matrix for Sourcing

This logic gate ensures resource efficiency based on project timelines and internal capabilities.

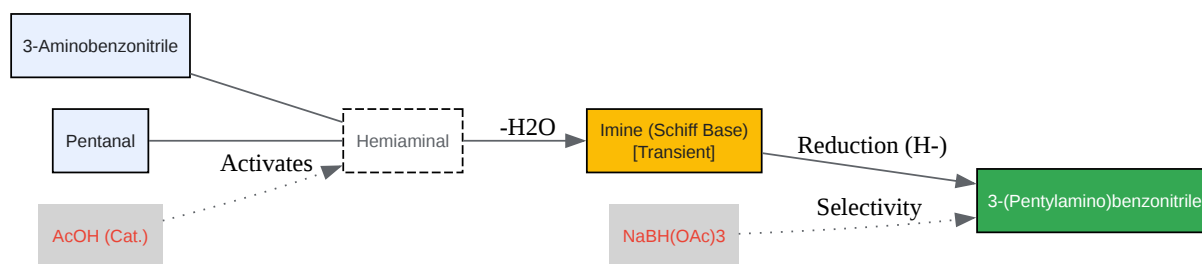


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Caption: Decision logic for sourcing m-pentylaminobenzonitrile, prioritizing commercial stock before custom synthesis.

Reaction Pathway: Reductive Amination

Visualizing the chemical transformation and critical intermediate states.



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Caption: Mechanistic pathway for Reductive Amination, highlighting the transient imine intermediate.

Part 4: Quality Assurance & Analytical Reference

To validate the identity of the sourced or synthesized material, compare against these theoretical analytical standards.

¹H NMR Diagnostic Peaks (CDCl₃, 400 MHz)

Position	Chemical Shift (δ)	Multiplicity	Integration	Assignment
Aromatic	7.20 – 7.25	Multiplet	1H	C5-H (Meta)
Aromatic	6.95	Doublet	1H	C6-H (Ortho to CN)
Aromatic	6.80 – 6.85	Multiplet	2H	C2-H, C4-H (Ortho/Para to N)
Amine	3.80 – 4.00	Broad Singlet	1H	-NH- (Exchangeable)
Alkyl	3.10	Triplet	2H	N-CH ₂ - (Pentyl C1)
Alkyl	1.60	Quintet	2H	Pentyl C2
Alkyl	0.90	Triplet	3H	Terminal Methyl

IR Spectroscopy (Key Bands)

- Nitrile ($\text{-C}\equiv\text{N}$): Sharp, distinct peak at 2220–2230 cm^{-1} .
- Amine (-N-H): Single weak band at 3300–3400 cm^{-1} (Secondary amine).
- Alkyl (C-H): 2850–2960 cm^{-1} .

References

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